

# Isopropyl Nitrate: A Technical Guide to its History, Synthesis, and Applications

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## Compound of Interest

Compound Name: Isopropyl nitrate

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## Abstract

**Isopropyl nitrate** (IPN), a compound with a rich history rooted in the development of energetic materials, continues to find niche but critical applications. This technical guide provides an in-depth exploration of the discovery, synthesis, chemical properties, and notable uses of **isopropyl nitrate**. Detailed experimental protocols for its synthesis are provided, and key quantitative data are summarized for easy reference. Visual diagrams are included to illustrate the synthetic pathway.

## Introduction

**Isopropyl nitrate** (IPN), systematically named propan-2-yl nitrate, is a colorless liquid monopropellant with the chemical formula  $C_3H_7NO_3$ . While its primary applications have been in the aerospace and automotive industries, a thorough understanding of its properties and synthesis is valuable for researchers in various fields of chemistry. This document serves as a comprehensive technical resource on **isopropyl nitrate**.

## History and Discovery

The exact date and attribution for the first synthesis of **isopropyl nitrate** are not definitively documented in readily available historical records. However, its discovery can be situated within the broader context of the intensive investigation of organic nitrates in the late 19th

century. The Belgian chemist Louis Henry, known for his extensive work on the synthesis of a vast number of new organic compounds, including organic nitrates, is a likely figure to have first synthesized **isopropyl nitrate** in the late 1800s. His work on the reaction of alcohols with nitric acid laid the foundation for the synthesis of many alkyl nitrates.

Initial interest in alkyl nitrates was driven by their energetic properties. **Isopropyl nitrate**, while being a low-sensitivity explosive, found more practical applications beyond its explosive potential. In the mid-20th century, it was developed as a monopropellant for jet engine starters, most notably under the name AVPIN. This application was critical for military interceptor aircraft, requiring rapid engine starts.<sup>[1][2]</sup> Versions of the Rolls-Royce Avon turbojet engine utilized a geared turbine starter motor that burned **isopropyl nitrate**.<sup>[2]</sup> The AVPIN system provided a powerful and rapid start, and despite some early issues with misfires in systems like those on the Gloster Javelin, it was later demonstrated to be a stable and effective fuel.<sup>[1]</sup> **Isopropyl nitrate** was also commercially sold in the 1960s by the Turbonique company under the brand name "Thermolene" as a fuel for their turbine-powered "drag axles" and superchargers.<sup>[1]</sup> Beyond its use as a monopropellant, **isopropyl nitrate** has also been utilized as a diesel cetane improver.<sup>[1][3]</sup>

## Physicochemical Properties

**Isopropyl nitrate** is a colorless liquid with a pleasant, fruity odor.<sup>[4]</sup> It is highly flammable and burns with a nearly invisible flame, which presents a significant handling hazard.<sup>[1][3]</sup> It is denser than water and is insoluble in water.<sup>[4]</sup>

### Table 1: Physical and Chemical Properties of Isopropyl Nitrate

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	[1]
Molar Mass	105.09 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	1.036 g/cm <sup>3</sup> (at 20 °C)	[1]
Melting Point	-82.5 °C	[1]
Boiling Point	101.5 °C	[1]
Flash Point	22.2 °C	[1]
Detonation Velocity	~5400 m/s	[1]
Solubility in water	Insoluble	[4]

## Synthesis of Isopropyl Nitrate

The primary method for the synthesis of **isopropyl nitrate** is through the esterification of isopropyl alcohol with nitric acid. A key challenge in this synthesis is the potential for oxidative side reactions, which can lead to the formation of acetone and other byproducts.[3] To mitigate these side reactions, urea is commonly added to the reaction mixture. Urea reacts with and neutralizes any nitrous acid that may be formed, thus preventing the oxidation of the alcohol.[3]

## Experimental Protocol: Laboratory Scale Synthesis

This protocol is a generalized procedure based on common laboratory-scale synthesis methods.

Materials:

- Isopropyl alcohol (anhydrous)
- Concentrated nitric acid (e.g., 70%)
- Urea

- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate or calcium chloride
- Ice bath
- Separatory funnel
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a flask equipped with a dropping funnel and a stirrer, a mixture of isopropyl alcohol and urea is prepared. The flask is cooled in an ice bath to maintain a low temperature.
- **Nitrification:** Concentrated nitric acid is added dropwise from the dropping funnel to the cooled and stirred alcohol-urea mixture. The temperature of the reaction mixture should be carefully monitored and maintained below 10°C.
- **Reaction Completion:** After the addition of nitric acid is complete, the mixture is stirred for an additional period while still in the ice bath to ensure the reaction goes to completion.
- **Work-up:** The reaction mixture is then poured into a separatory funnel containing cold water. The lower layer, which is the crude **isopropyl nitrate**, is separated.
- **Neutralization:** The crude product is washed successively with cold water, a 5% sodium bicarbonate solution to neutralize any remaining acid, and finally with water again.
- **Drying:** The washed **isopropyl nitrate** is dried over an anhydrous drying agent such as magnesium sulfate or calcium chloride.
- **Purification:** The dried product can be further purified by distillation under reduced pressure.

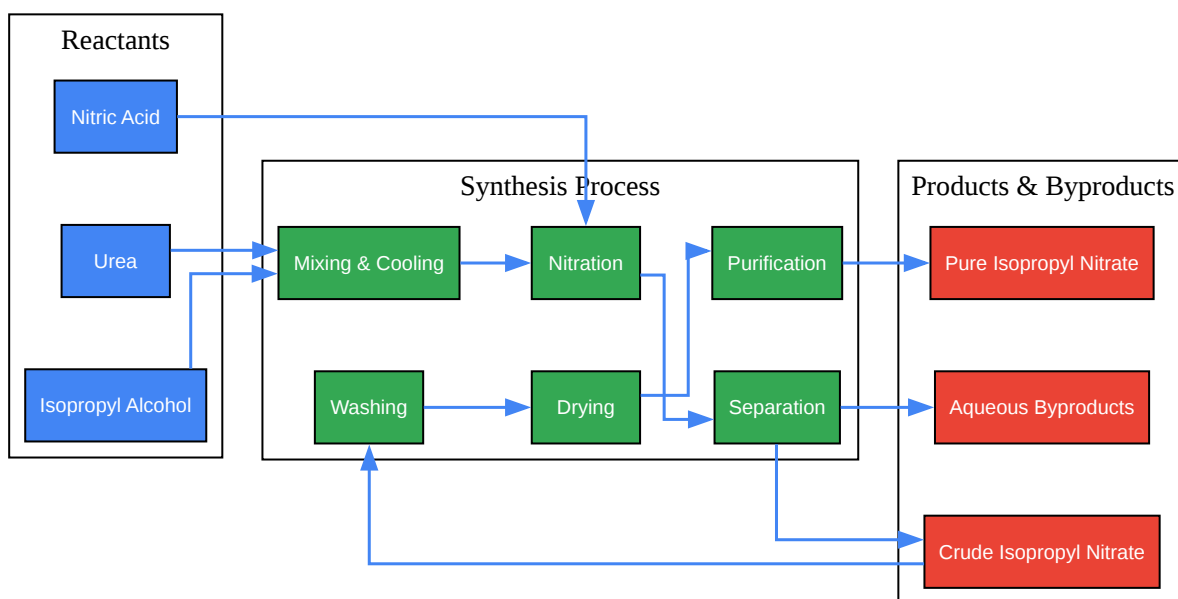
## Industrial Production

Industrial-scale production of **isopropyl nitrate** often involves a continuous process where isopropyl alcohol and nitric acid are continuously fed into a reactor. The **isopropyl nitrate**

product is continuously removed by distillation.

## Visualization of the Synthesis Workflow

The following diagram illustrates the key steps in the laboratory synthesis of **isopropyl nitrate**.



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